

Technical Support Center: N,N-Diethylheptylamine Handling Guide

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Compound of Interest

Compound Name: *N,N-Diethylheptylamine*

CAS No.: 26981-81-7

Cat. No.: B8755956

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Ticket ID: T-26981-Safe Subject: Flammability & Corrosivity Management for **N,N-Diethylheptylamine** Status: Resolved Assigned Specialist: Senior Application Scientist[1]

Executive Summary & Chemical Identity

N,N-Diethylheptylamine is a tertiary aliphatic amine.[1][2] Unlike its lower molecular weight homologs (e.g., Triethylamine), it exhibits lower volatility but retains significant corrosivity. Users often underestimate its hazard profile because it does not fume as aggressively as smaller amines, yet it remains a potent Class 8 Corrosive and a Combustible Liquid.

Quick Reference Data Table

Property	Value	Critical Note
CAS Number	26981-81-7	Verify label before use.[1]
Formula	C ₁₁ H ₂₅ N	Tertiary Amine structure.[1]
Boiling Point	206°C (760 mmHg)	High boiling point; difficult to remove by rotary evaporation. [1]
Flash Point	68.3°C (155°F)	Combustible (Class IIIA).[1] Do NOT treat as "non-flammable." [1]
Density	0.788 g/cm ³	Lighter than water; will float during aqueous spills.[1]
Corrosivity	Skin Corr.[1][3] 1B	Causes severe burns; irreversible eye damage.[1]
pKa (Est.)	~10.5 - 10.8	Strong base; reacts violently with acids.[1]

Troubleshooting & FAQs

Direct answers to common user inquiries regarding experimental safety.

Q1: The flash point is 68.3°C. Does this mean I can handle it on an open bench?

Answer: No. While it is not a "Flammable Liquid" (Class 3, FP < 60°C) by strict GHS definition, it is a Combustible Liquid.

- Risk: If you heat the reaction mixture above 60°C, the headspace vapor concentration can reach the Lower Explosive Limit (LEL).
- Protocol: Always handle within a chemical fume hood. If heating is required, use an oil bath with a temperature limit control. Never use a heat gun on spills or glassware containing residues.[1]

Q2: I spilled a small amount (5 mL) inside the fume hood. How do I clean it?

Answer: Do not wipe it up with paper towels immediately; the exothermic reaction with cellulose can be dangerous, and the vapors are potent.

- Mechanism: The amine reacts with moisture and CO₂ in the air.[\[1\]](#)
- Action: Cover the spill with a dry absorbent (vermiculite or specialized amine neutralizer).[\[1\]](#)
Do not use standard acid spill kits immediately without checking compatibility, as strong acid neutralizers can generate excessive heat. Use a weak acid neutralizer (e.g., citric acid based) if available, or absorb and dispose of as hazardous basic waste.

Q3: What is the correct PPE? My standard nitrile gloves degraded.

Answer: Tertiary amines are lipophilic and can permeate thin nitrile gloves.[\[1\]](#)

- Recommendation: Use Double-gloved Nitrile (minimum 0.11 mm outer, 0.06 mm inner) for splash protection.[\[1\]](#) For prolonged handling or spill cleanup, use Butyl Rubber or Silver Shield/4H laminate gloves.[\[1\]](#)
- Eye Protection: Safety glasses are insufficient.[\[1\]](#) Use Chemical Splash Goggles AND a Face Shield when pouring volumes >100 mL.[\[1\]](#)

Core Safety Protocols

Protocol A: Safe Transfer & Aliquoting

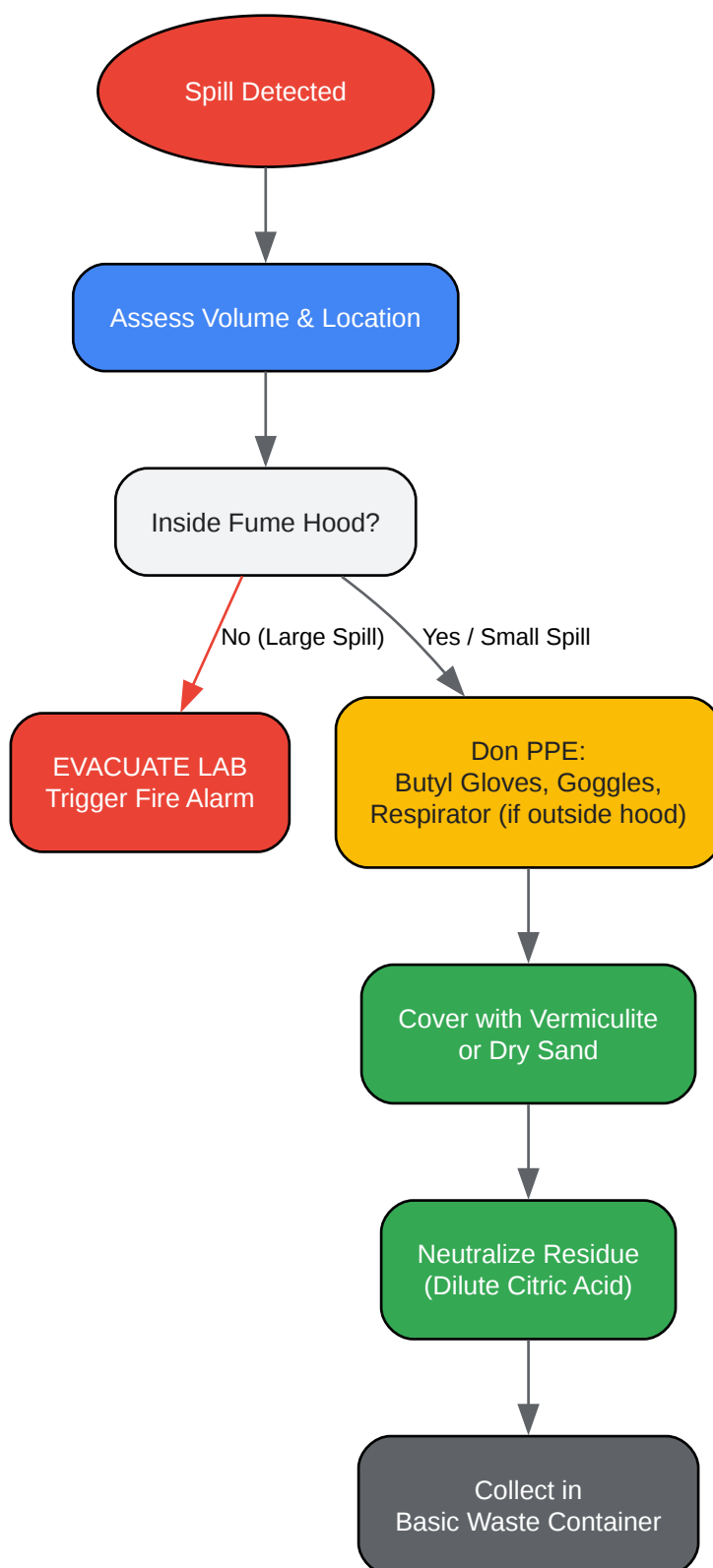
Objective: Prevent static discharge ignition and corrosive exposure.

- Grounding: Although the flash point is 68.3°C, static discharge is a risk during rapid transfer of non-conductive organic liquids.[\[1\]](#) Ground the receiving vessel if transferring >1 L.[\[1\]](#)
- Inerting: Flush the receiving vessel with Nitrogen or Argon.[\[1\]](#) This prevents the formation of carbamates (reaction with atmospheric CO₂) and reduces fire risk.[\[1\]](#)
- Syringe Technique:

- Use a glass syringe with a Luer-lock tip.[\[1\]](#)
- Do not use plastic syringes with rubber plungers for storage; the amine may swell the rubber, causing the plunger to seize and potentially spray the corrosive liquid upon forcing.
- Needle: Use a long deflecting tip needle to avoid aerosol formation.[\[1\]](#)

Protocol B: Emergency Spill Response Logic

Follow this logic flow to determine the correct response mechanism.



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Figure 1: Decision matrix for responding to **N,N-Diethylheptylamine** spills. Note that "Large Spill" outside a hood requires immediate evacuation due to respiratory toxicity.

Scientific Rationale: Mechanism of Hazard

Why is it Corrosive?

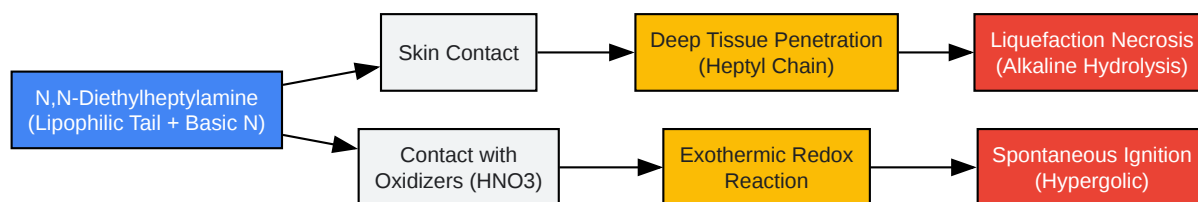
The nitrogen atom in **N,N-Diethylheptylamine** possesses a lone pair of electrons, making it a strong Lewis base.

- **Skin Interaction:** Upon contact with skin, it catalyzes the hydrolysis of fats (saponification) and denatures proteins. This damage is insidious; the lipophilic heptyl chain allows the molecule to penetrate the stratum corneum deeply before the user feels the "burn," leading to deep tissue necrosis.
- **Eye Interaction:** The high pH causes rapid liquefaction necrosis of the cornea, which is often irreversible.

Why is it Combustible?

The molecule consists of a C11 hydrocarbon framework (Heptyl + 2 Ethyls).^[1]

- **Combustion Pathway:** While the amine group introduces some polarity, the molecule is overwhelmingly hydrophobic. At temperatures $>68.3^{\circ}\text{C}$, the vapor pressure is sufficient to sustain a flame if an ignition source is present.
- **Incompatibility:** Contact with strong oxidizers (e.g., Hydrogen Peroxide, Nitric Acid) is hypergolic—it can ignite spontaneously without an external spark.



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Figure 2: Mechanistic pathways for biological damage (top) and chemical flammability (bottom).
[1]

Storage & Disposal Guidelines

Storage

- Atmosphere: Store under Argon or Nitrogen.[1] Tertiary amines absorb atmospheric CO₂ and moisture to form carbamates and hydrates, which can alter stoichiometry in sensitive reactions.
- Container: Use glass or stainless steel.[1] Avoid PVC or non-fluorinated plastics for long-term storage.[1]
- Segregation: Store in a dedicated "Flammables/Bases" cabinet. Strictly separate from acids and oxidizers.[1]

Disposal[1][2][4]

- Never pour down the drain.[1]
- Method: Dissolve in a combustible solvent (e.g., ethanol) and incinerate in a chemical incinerator equipped with an afterburner and scrubber (to handle Nitrogen Oxide emissions).
- Labeling: Clearly mark waste containers as "Basic, Organic, Flammable, Corrosive."

References

- Pinpool Chemical Data. **N,N-diethylheptylamine** Properties and Suppliers. Retrieved from [\[Link\]](#)
- PubChem. N,N-Diethyl-1-heptanamine Compound Summary. National Library of Medicine.[1] Retrieved from [\[Link\]](#)

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